

XAV939 stability storage conditions

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Compound Focus: Xav-939

CAS No.: 284028-89-3

Cat. No.: S548516

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Storage & Handling Specifications

The table below summarizes the key storage conditions for XAV939 based on manufacturer data sheets and safety information [1] [2] [3].

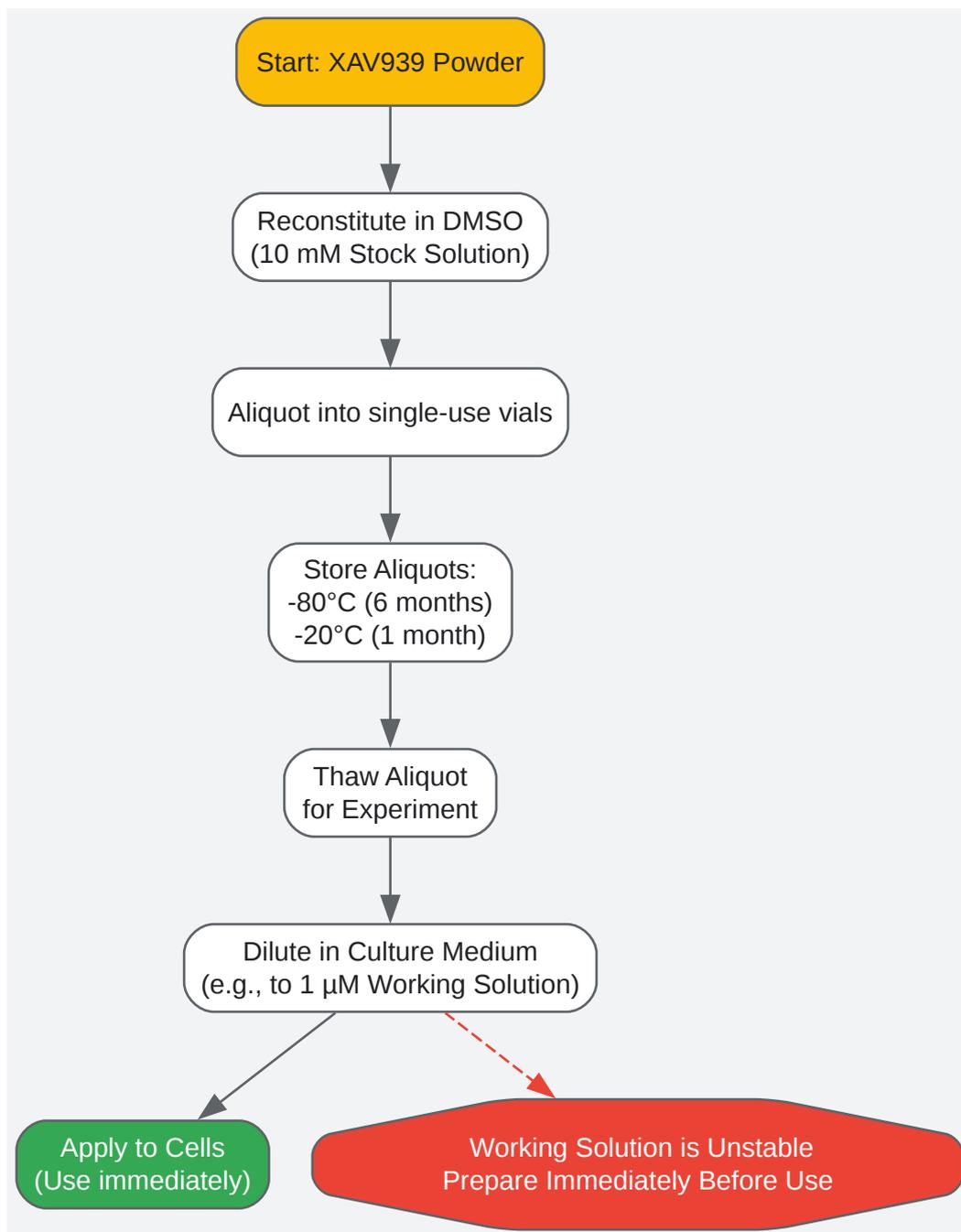
Form	Recommended Temperature	Stability Duration	Notes
Powder	-20°C [2]	3 years at -20°C; 2 years at 4°C [2]	Keep container tightly sealed in a cool, well-ventilated area [2].
Stock Solution in DMSO	-80°C [2]	6 months [2]	Aliquot to avoid repeated freeze-thaw cycles.
	-20°C [2]	1 month [2]	
Working Solution	Not specified	Unstable; prepare immediately before use [4]	

Reconstitution & Sample Preparation Protocol

Here is a standard protocol for preparing XAV939 treatment solutions, based on a cited experimental method [4].

- **Materials:** XAV939 (e.g., Selleckchem, Cat. No. S1180), Dimethyl Sulfoxide (DMSO), cell culture medium (e.g., DMEM), Fetal Bovine Serum (FBS), penicillin/streptomycin.
- **Procedure:**
 - **Stock Solution (10 mM):** Reconstitute XAV939 powder in pure DMSO to a concentration of 10 mM [4]. Vortex or sonicate briefly to ensure complete dissolution.
 - **Aliquoting:** Divide the stock solution into single-use aliquots to minimize freeze-thaw cycles and maintain stability.
 - **Storage:** Store aliquots at **-80°C for up to 6 months** or **-20°C for up to 1 month** [2].
 - **Working Solution (1 µM example):** Immediately before use, dilute the stock solution in pre-warmed complete cell culture medium (e.g., DMEM supplemented with 15% FBS, 100 U/mL penicillin, and 100 µg/mL streptomycin) to the desired final concentration [4]. For example, a 1:10,000 dilution of a 10 mM stock will yield a 1 µM working solution.
 - **Cell Treatment:** Add the working solution to cells. In the referenced protocol, cells were pre-treated with 1 µM XAV939 at room temperature for approximately 5 minutes prior to additional experimental treatments [4].

This workflow outlines the key steps for reconstituting XAV939 and preparing it for cell treatment:



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Frequently Asked Questions (FAQs)

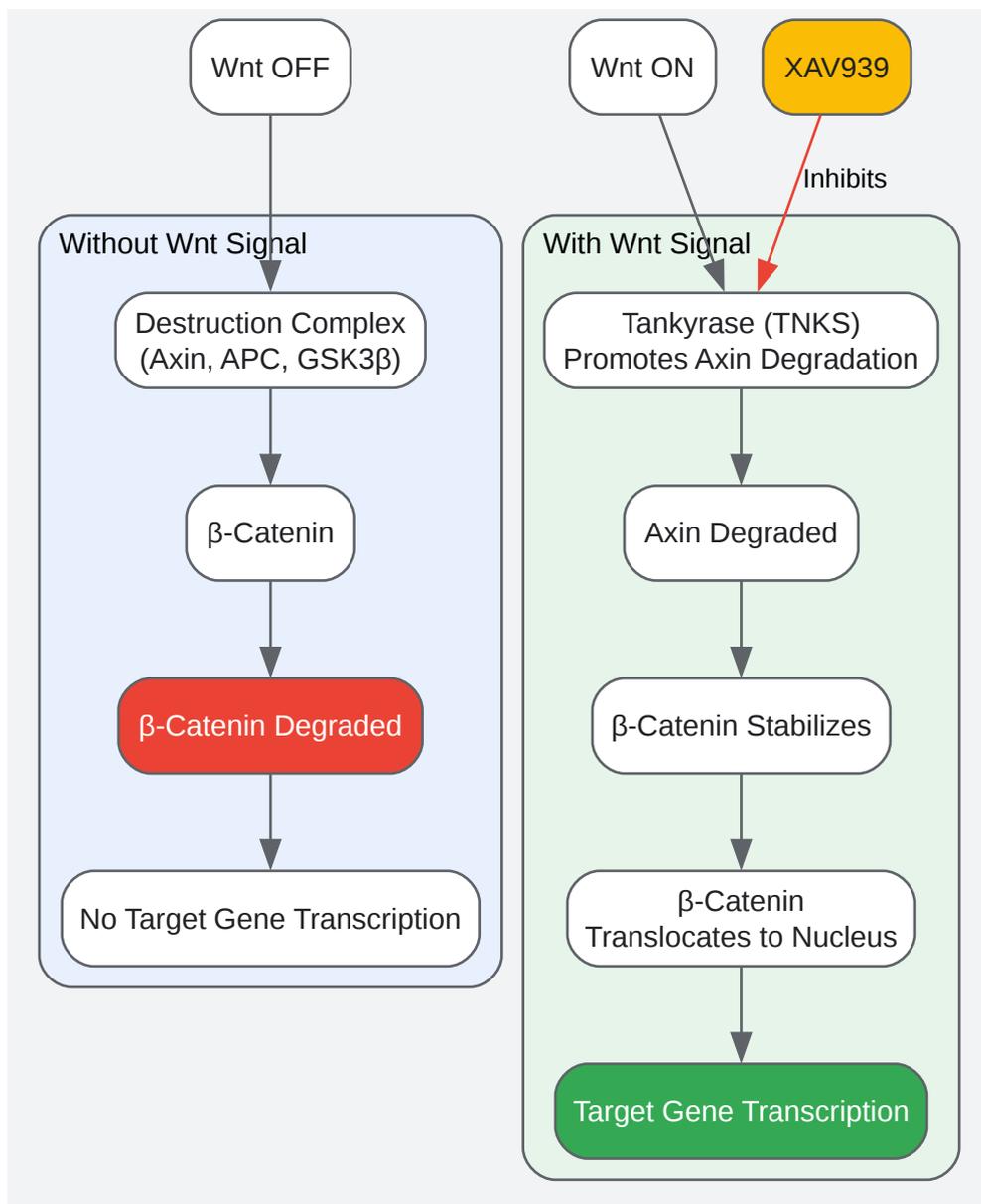
Q1: What is the solubility of XAV939? XAV939 is highly soluble in DMSO (up to 30 mg/mL or ~96 mM) but is insoluble in water or ethanol [3]. It must first be dissolved in DMSO before being diluted in aqueous buffers or culture medium.

Q2: Why is it critical to prepare the working solution immediately before use? While the stock solution in DMSO is stable when frozen, the diluted working solution in an aqueous culture medium is not. The referenced protocol specifies pre-treating cells for only about 5 minutes, implying the solution is used right after preparation [4]. Using an unstable working solution can lead to a loss of potency and inconsistent experimental results.

Q3: What is the molecular and mechanistic profile of XAV939?

- **CAS Number:** 284028-89-3 [1] [3]
- **Molecular Formula:** $C_{14}H_{11}F_3N_2OS$ [2] [3]
- **Molecular Weight:** 312.31 g/mol [3]
- **Primary Mechanism:** It is a potent inhibitor of the enzymes Tankyrase 1 and Tankyrase 2 (TNKS1/2), with IC_{50} values of 11 nM and 4 nM, respectively [5] [3]. By inhibiting tankyrases, XAV939 stabilizes the protein Axin, which is a critical part of the β -catenin destruction complex. This leads to increased degradation of β -catenin and thus inhibits canonical Wnt/ β -catenin signaling [5] [6] [7].

The following diagram illustrates the Wnt signaling pathway and the mechanism of action of XAV939:



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Troubleshooting Guide

Problem	Potential Cause	Solution
Loss of activity in experiments	Degraded working solution; improper stock storage.	Prepare working solution fresh; verify stock is stored at correct temperature in single-use aliquots.

Problem	Potential Cause	Solution
Precipitation in culture medium	Compound coming out of solution after dilution.	Ensure the initial stock is fully dissolved in DMSO. When diluting, add the stock to the medium while vortexing gently to mix thoroughly.
Inconsistent results between experiments	Repeated freezing and thawing of stock solution.	Aliquot the stock solution upon arrival and avoid using any single aliquot more than 1-2 times.

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